

5-Propylfuran-2-carbaldehyde: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **5-Propylfuran-2-carbaldehyde**

Cat. No.: **B087962**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling precautions for **5-Propylfuran-2-carbaldehyde**. The information is compiled to assist researchers, scientists, and professionals in drug development in minimizing risks and ensuring safe laboratory practices when working with this compound.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the first step in safe handling. The following table summarizes the key properties of **5-Propylfuran-2-carbaldehyde**.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ O ₂	[1]
Molecular Weight	138.16 g/mol	[1]
Appearance	Not explicitly stated in search results	
Boiling Point	Not explicitly stated in search results	
Melting Point	Not explicitly stated in search results	
Density	Not explicitly stated in search results	
Solubility	Not explicitly stated in search results	
Vapor Pressure	Not explicitly stated in search results	

Hazard Identification and Classification

5-Propylfuran-2-carbaldehyde is a hazardous chemical. It is crucial to be aware of its classifications to handle it appropriately. The following table outlines the hazard statements associated with this compound based on available safety data sheets.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Acute Toxicity, Dermal	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	H332: Harmful if inhaled
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Irritation	H319: Causes serious eye irritation
Respiratory Sensitization	H335: May cause respiratory irritation

This information is based on data for structurally similar furan compounds, as specific GHS classification for **5-Propylfuran-2-carbaldehyde** was not consistently available in the search results.

Experimental Protocols for Toxicological Assessment

Detailed toxicological studies specifically for **5-Propylfuran-2-carbaldehyde** were not found in the public domain. However, the toxicological profile of furan and its derivatives is well-documented by organizations like the National Toxicology Program (NTP). The methodologies employed in these studies serve as a benchmark for assessing the potential toxicity of related compounds.

Should a toxicological assessment of **5-Propylfuran-2-carbaldehyde** be required, the following experimental protocols, based on NTP guidelines for furan, would be relevant^[2]:

a) Acute Toxicity Studies (LD50/LC50):

- Objective: To determine the single dose of the substance that is lethal to 50% of a test population.
- Methodology:
 - Animal Model: Typically, rats or mice of a specific strain (e.g., F344/N rats and B6C3F1 mice).
 - Administration: The substance is administered via the intended route of human exposure (e.g., oral gavage, dermal application, or inhalation).
 - Dose Range: A range of doses is administered to different groups of animals.
 - Observation: Animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
 - Data Analysis: Statistical methods are used to calculate the LD50 or LC50 value.

b) Subchronic and Chronic Toxicity Studies:

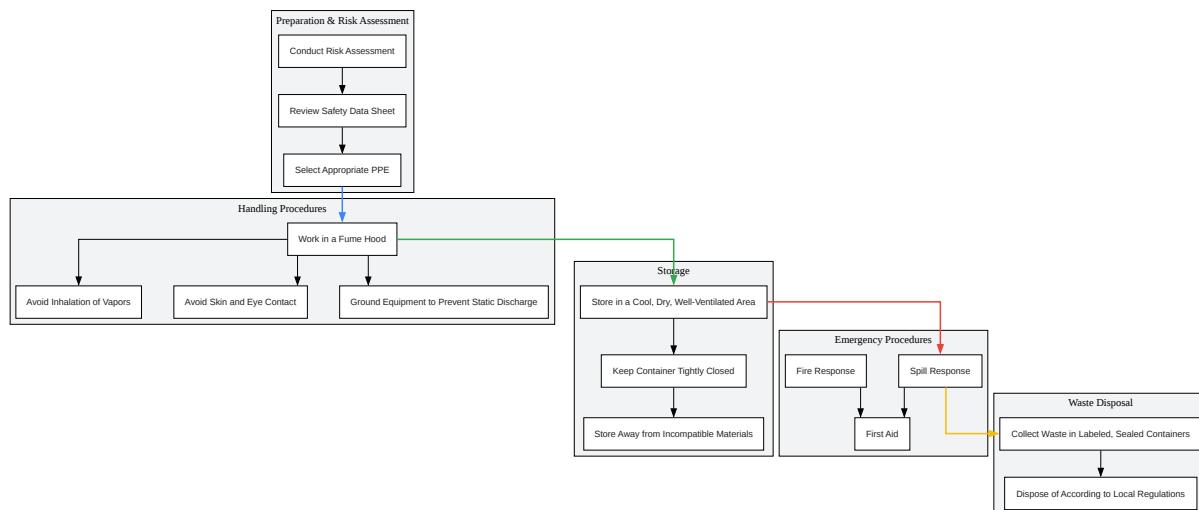
- Objective: To evaluate the effects of repeated exposure to the substance over a longer period (e.g., 90 days for subchronic, 2 years for chronic).
- Methodology:
 - Animal Model: As in acute studies.
 - Administration: The substance is administered daily at various dose levels.
 - Parameters Monitored: Body weight, food consumption, clinical observations, hematology, clinical chemistry, and urinalysis are monitored throughout the study.
 - Pathology: At the end of the study, a complete necropsy is performed, and organs are examined histopathologically.
 - Carcinogenicity Assessment (in chronic studies): Tissues are examined for the presence of tumors.

c) Genetic Toxicology Studies:

- Objective: To assess the potential of the substance to cause genetic mutations.
- Methodology:
 - Ames Test (Bacterial Reverse Mutation Assay): The substance is tested for its ability to induce mutations in different strains of *Salmonella typhimurium*.
 - In Vitro Mammalian Cell Gene Mutation Assay: The substance is tested for mutagenicity in mammalian cell lines.
 - In Vivo Micronucleus Assay: The substance is administered to animals (e.g., mice), and their bone marrow cells are examined for chromosomal damage.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **5-Propylfuran-2-carbaldehyde**. The following diagram illustrates a logical workflow for its safe management.

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References

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